

# An In-depth Technical Guide to 2-Butylhexanoic Acid: Chemical Properties and Structure

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## Compound of Interest

Compound Name: **2-Butylhexanoic acid**

Cat. No.: **B1217910**

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## Introduction

**2-Butylhexanoic acid**, a branched-chain carboxylic acid, is a molecule of interest in various scientific domains, including neuroscience and oncology. Its structural similarity to other short-chain fatty acids (SCFAs) suggests potential roles in cellular metabolism and signaling. This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant biological pathways associated with **2-Butylhexanoic acid**, aimed at facilitating further research and development.

## Chemical Properties and Structure

**2-Butylhexanoic acid**, also known as dibutylacetic acid, is a C10 fatty acid. Its chemical identity and core physicochemical properties are summarized below.

## Identifiers and Molecular Characteristics

Property	Value	Source
IUPAC Name	2-butylhexanoic acid	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	Dibutylacetic acid, Di-n-butylacetic acid, 2-Butylcaproic acid	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	3115-28-4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	172.26 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Chemical Structure	CCCC(CCCC)C(=O)O (SMILES)	<a href="#">[1]</a>

## Physicochemical Properties

A summary of the key physicochemical data for **2-Butylhexanoic acid** is presented in the table below. It is important to note that while some experimental values are available, others are predicted and should be confirmed through empirical testing for rigorous applications.

Property	Value	Notes	Source
Boiling Point	255.00 °C	Experimental	<a href="#">[3]</a>
Melting Point	Not available	Experimental data not found	<a href="#">[4]</a>
Density	0.899 g/cm <sup>3</sup>	Experimental	<a href="#">[3]</a>
Water Solubility	Not available	Predicted to have low water solubility due to its long alkyl chains.	
pKa	Not available	Predicted to be around 4.8, typical for carboxylic acids.	<a href="#">[5]</a>

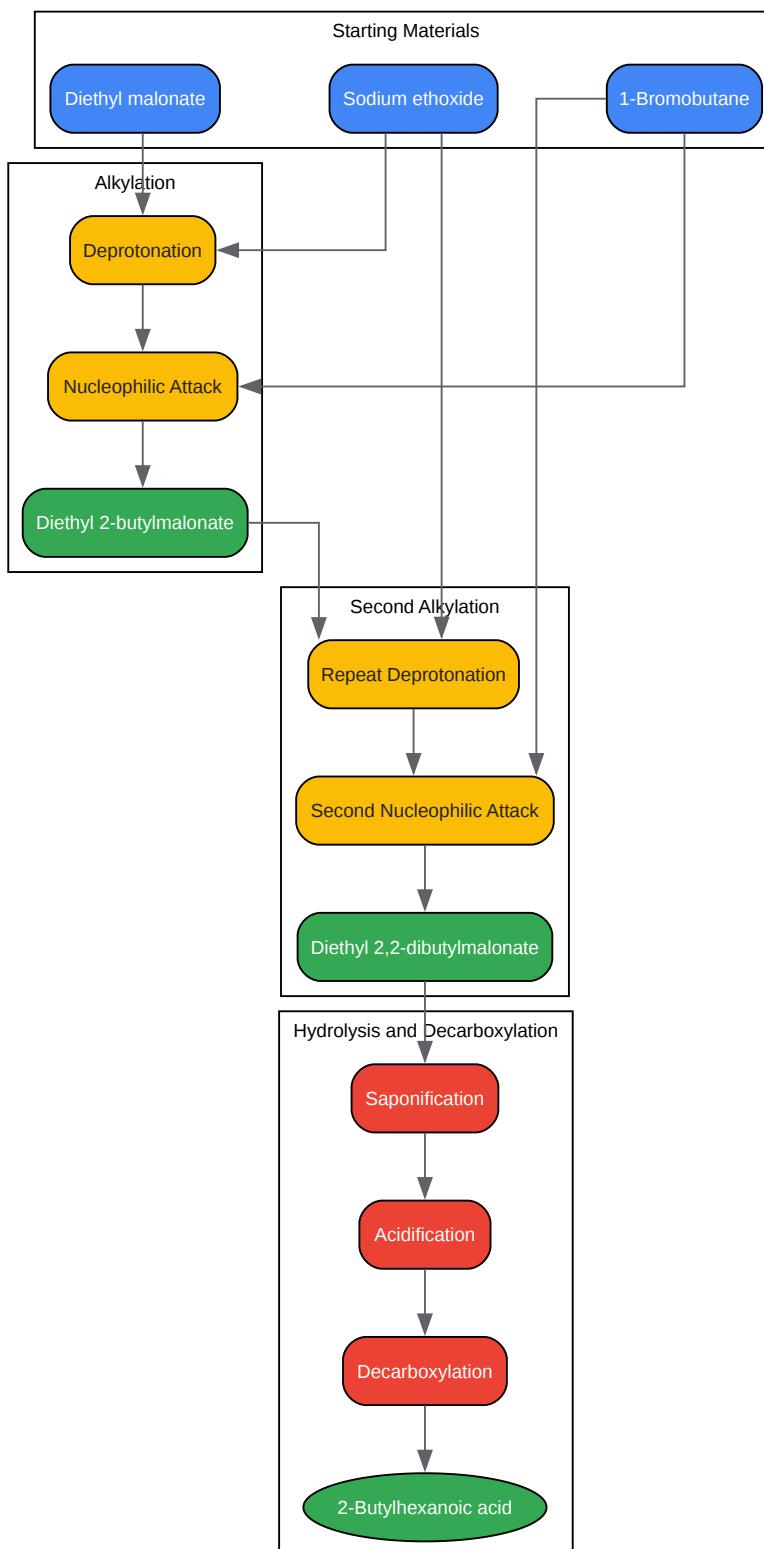
## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of carboxylic acids like **2-Butylhexanoic acid** are outlined below. These are generalized protocols that can be adapted for specific laboratory settings.

### Synthesis of 2-Butylhexanoic Acid (General Approach)

A common route for the synthesis of 2-substituted carboxylic acids involves the malonic ester synthesis. A generalized workflow is presented below.

General Synthesis Workflow for 2-Butylhexanoic Acid

[Click to download full resolution via product page](#)**A generalized synthetic workflow for 2-Butylhexanoic acid.**

**Protocol:**

- **Alkylation:** Diethyl malonate is deprotonated with a strong base, such as sodium ethoxide, to form a resonance-stabilized enolate.
- This enolate then acts as a nucleophile, attacking an alkyl halide (1-bromobutane). This step is repeated a second time with another equivalent of 1-bromobutane.
- **Hydrolysis and Decarboxylation:** The resulting diethyl 2,2-dibutylmalonate is then saponified using a strong base (e.g., NaOH), followed by acidification to yield the dicarboxylic acid.
- Upon heating, this intermediate readily undergoes decarboxylation to yield the final product, **2-Butylhexanoic acid**.
- Purification is typically achieved through distillation under reduced pressure.

## Determination of Boiling Point

**Apparatus:** Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating source (e.g., Bunsen burner or heating mantle), and mineral oil.

**Procedure:**

- A small amount of **2-Butylhexanoic acid** is placed in the small test tube.
- The sealed capillary tube is placed open-end down into the test tube.
- The test tube is attached to the thermometer, and the assembly is immersed in the Thiele tube containing mineral oil.
- The apparatus is heated gently. A stream of bubbles will emerge from the open end of the capillary tube as the temperature rises.
- Heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Melting Point (for solid derivatives)

While **2-Butylhexanoic acid** is a liquid at room temperature, this protocol is relevant for solid derivatives.

Apparatus: Melting point apparatus, capillary tubes, spatula.

Procedure:

- A small, finely powdered sample of the solid derivative is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- For an unknown sample, a rapid heating rate (10-20 °C/minute) is used to determine an approximate melting range.
- A second determination is performed with a fresh sample, heating at a slower rate (1-2 °C/minute) as the temperature approaches the approximate melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range.

## Determination of pKa by Potentiometric Titration

Apparatus: Calibrated pH meter with a combination electrode, burette, beaker, magnetic stirrer, and standardized 0.1 M NaOH solution.

Procedure:

- A known quantity of **2-Butylhexanoic acid** is dissolved in a suitable solvent (e.g., a water-ethanol mixture to ensure solubility).
- The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed.
- The initial pH of the solution is recorded.

- The standardized NaOH solution is added in small, precise increments from the burette.
- After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- This process is continued until the pH begins to change rapidly, and then well past the equivalence point.
- A titration curve is generated by plotting the pH versus the volume of NaOH added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

## Biological Context and Potential Signaling Pathways

**2-Butylhexanoic acid** has been noted for its presence in the human brain and its potential involvement in neurological processes such as depression.<sup>[3]</sup> It is also described as an inhibitor of butyric acid oxidation.<sup>[3]</sup> Due to the limited availability of specific signaling pathway diagrams for **2-Butylhexanoic acid**, this section presents a representative pathway for fatty acid  $\beta$ -oxidation, which it may inhibit, and a general signaling pathway for short-chain fatty acids like butyrate, which it is structurally related to.

## Fatty Acid $\beta$ -Oxidation Pathway

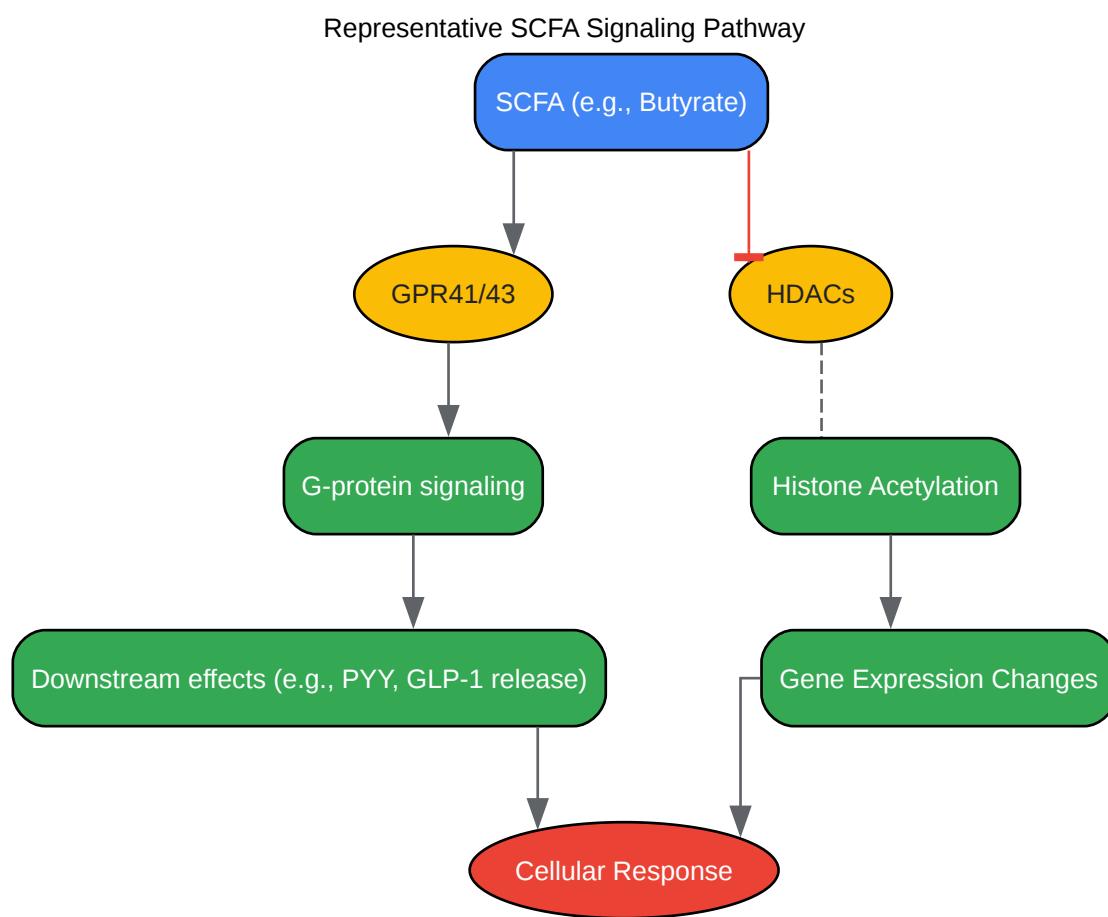
Fatty acid  $\beta$ -oxidation is the mitochondrial process by which fatty acids are broken down to produce acetyl-CoA. An inhibitor like **2-Butylhexanoic acid** could potentially interfere with one of the enzymatic steps in this pathway.

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A simplified diagram of the fatty acid  $\beta$ -oxidation pathway.

## Representative Short-Chain Fatty Acid Signaling

Short-chain fatty acids can act as signaling molecules by activating G-protein coupled receptors (GPCRs), such as GPR41 and GPR43, and by inhibiting histone deacetylases (HDACs). This representative pathway illustrates these general mechanisms.



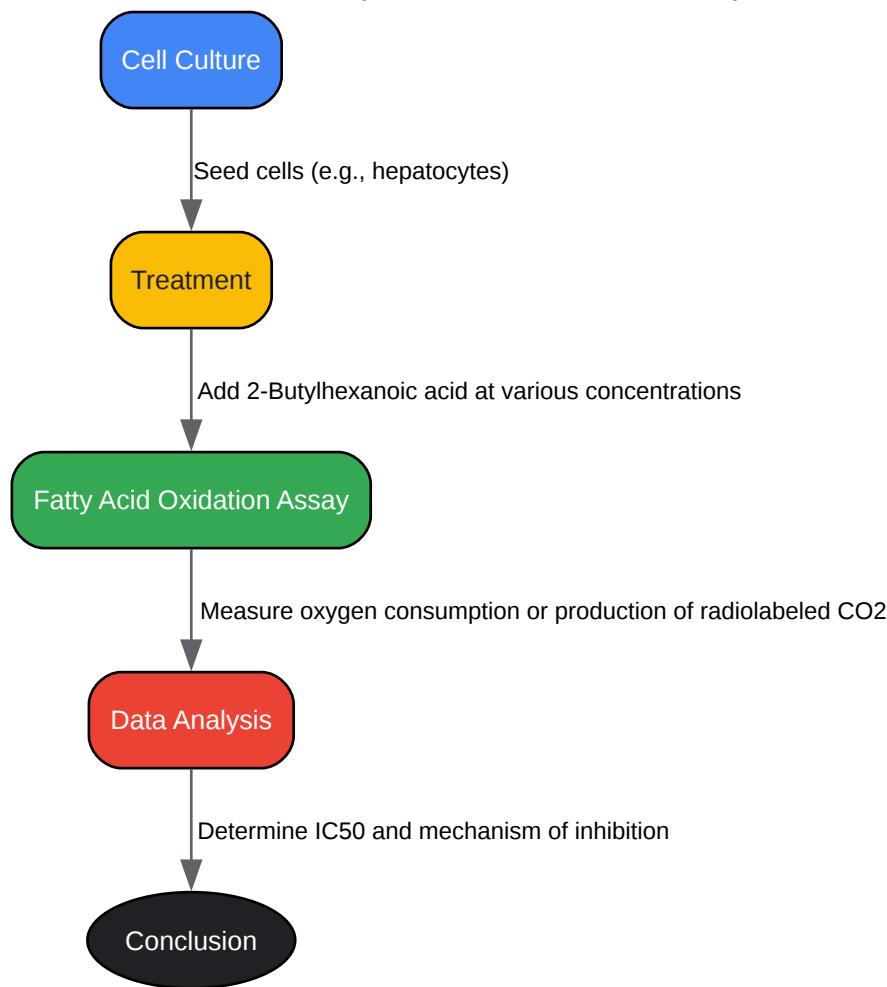
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A general overview of short-chain fatty acid signaling mechanisms.

## Experimental Workflow for Studying Fatty Acid Oxidation Inhibition

To investigate the inhibitory effects of a compound like **2-Butylhexanoic acid** on fatty acid oxidation, a structured experimental workflow is necessary. The following diagram outlines a typical approach.

## Workflow for Fatty Acid Oxidation Inhibition Assay

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A typical workflow for assessing the inhibition of fatty acid oxidation.

Protocol Outline:

- Cell Culture: Plate a suitable cell line (e.g., HepG2 hepatocytes) in a multi-well plate.
- Treatment: Treat the cells with varying concentrations of **2-Butylhexanoic acid**. Include appropriate positive (e.g., etomoxir) and negative (vehicle) controls.
- Fatty Acid Oxidation Assay: Introduce a radiolabeled fatty acid substrate (e.g., [<sup>14</sup>C]palmitate). Measure the rate of fatty acid oxidation by quantifying the production of <sup>14</sup>CO<sub>2</sub> or by measuring oxygen consumption rates using a Seahorse XF Analyzer.

- Data Analysis: Plot the inhibition of fatty acid oxidation as a function of the concentration of **2-Butylhexanoic acid** to determine the half-maximal inhibitory concentration (IC<sub>50</sub>).
- Conclusion: Interpret the results to understand the potency and potential mechanism of inhibition of **2-Butylhexanoic acid** on fatty acid oxidation.

## Conclusion

**2-Butylhexanoic acid** presents an intriguing area for further research, particularly concerning its metabolic and signaling functions. While foundational chemical data are available, a more in-depth experimental characterization of its physicochemical properties is warranted. The provided protocols offer a starting point for such investigations. Furthermore, elucidating the specific molecular targets and signaling pathways of **2-Butylhexanoic acid** will be crucial in understanding its physiological and pathological roles. The representative pathways and experimental workflows detailed in this guide are intended to serve as a framework for designing future studies to unravel the full therapeutic potential of this compound.

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